

dealing with the irreversible nature of cyanoketone inhibition in washout experiments

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Compound of Interest

Compound Name: Cyanoketone

Cat. No.: B1222219

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Technical Support Center: Cyanoketone Inhibition Experiments

This guide provides troubleshooting advice and frequently asked questions for researchers working with **cyanoketone** and other irreversible covalent inhibitors, particularly in the context of washout experiments.

Frequently Asked Questions (FAQs)

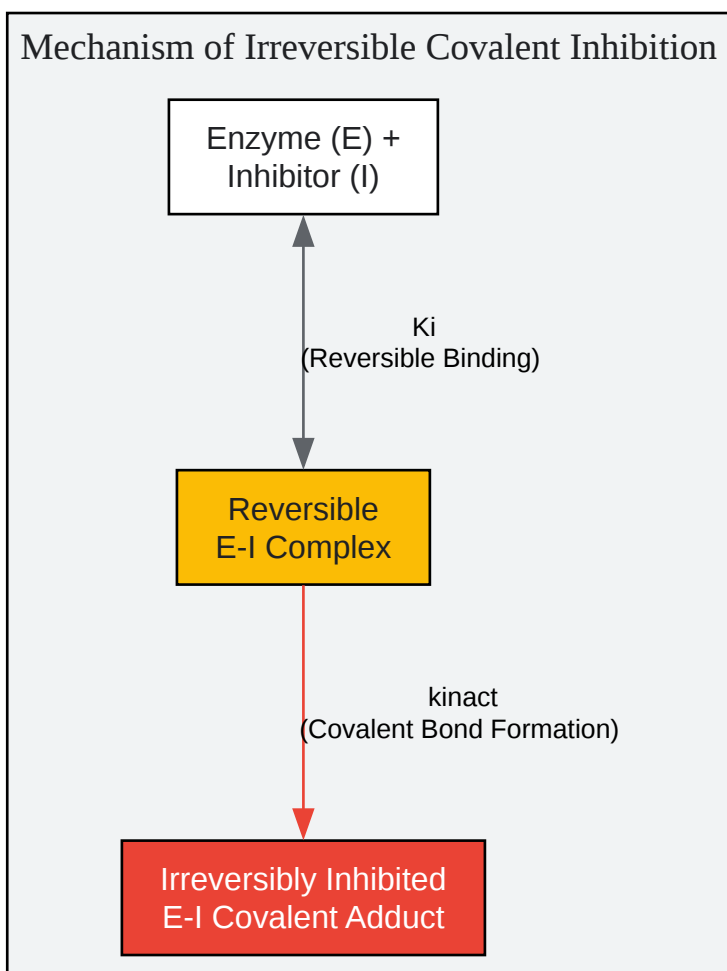
Q1: What is the mechanism of action for **cyanoketone**, and why is it considered irreversible?

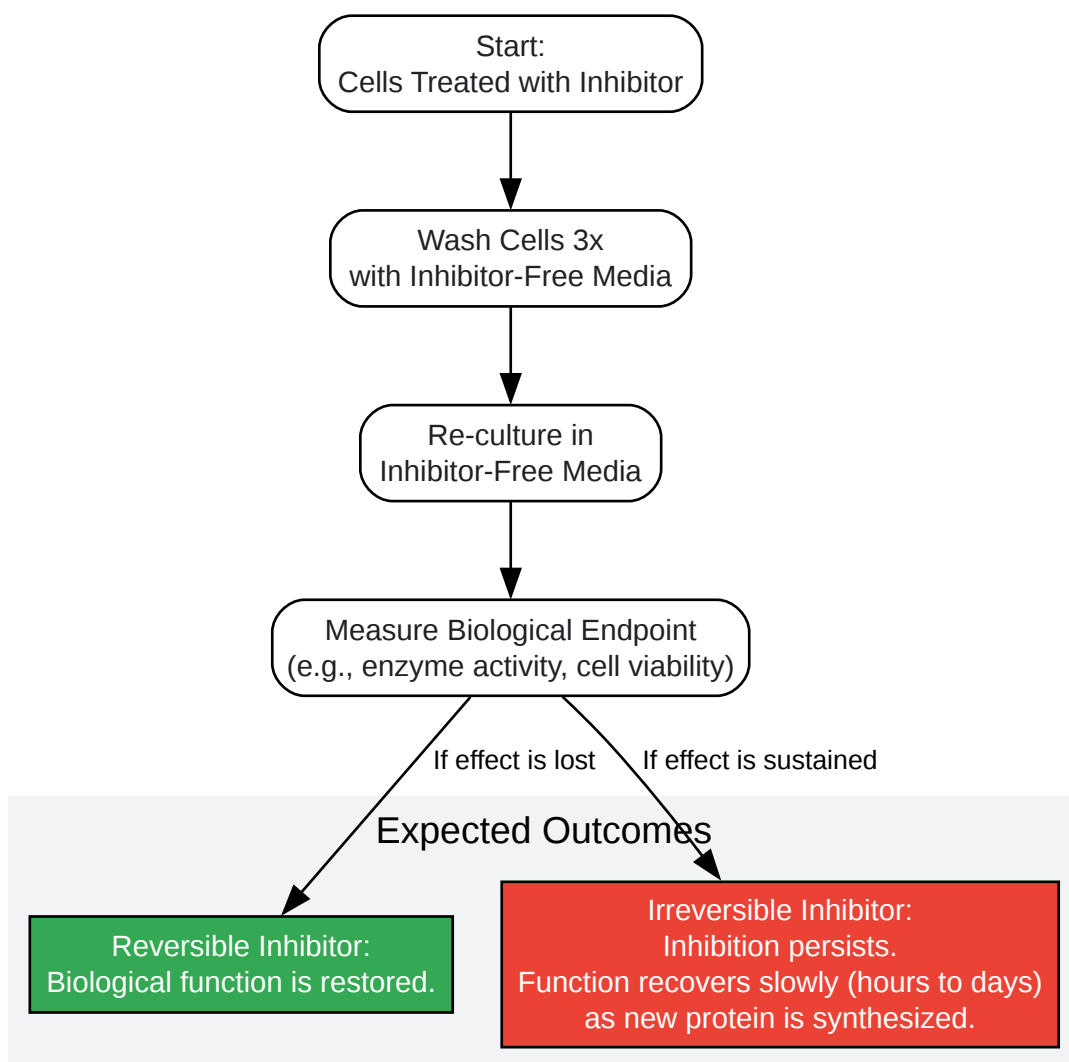
Cyanoketone is a synthetic androstane steroid used in scientific research as a potent steroidogenesis inhibitor.^[1] Its primary mechanism is the potent, selective, and irreversible inhibition of the 3 β -hydroxysteroid dehydrogenase (3 β -HSD) enzyme.^[1]

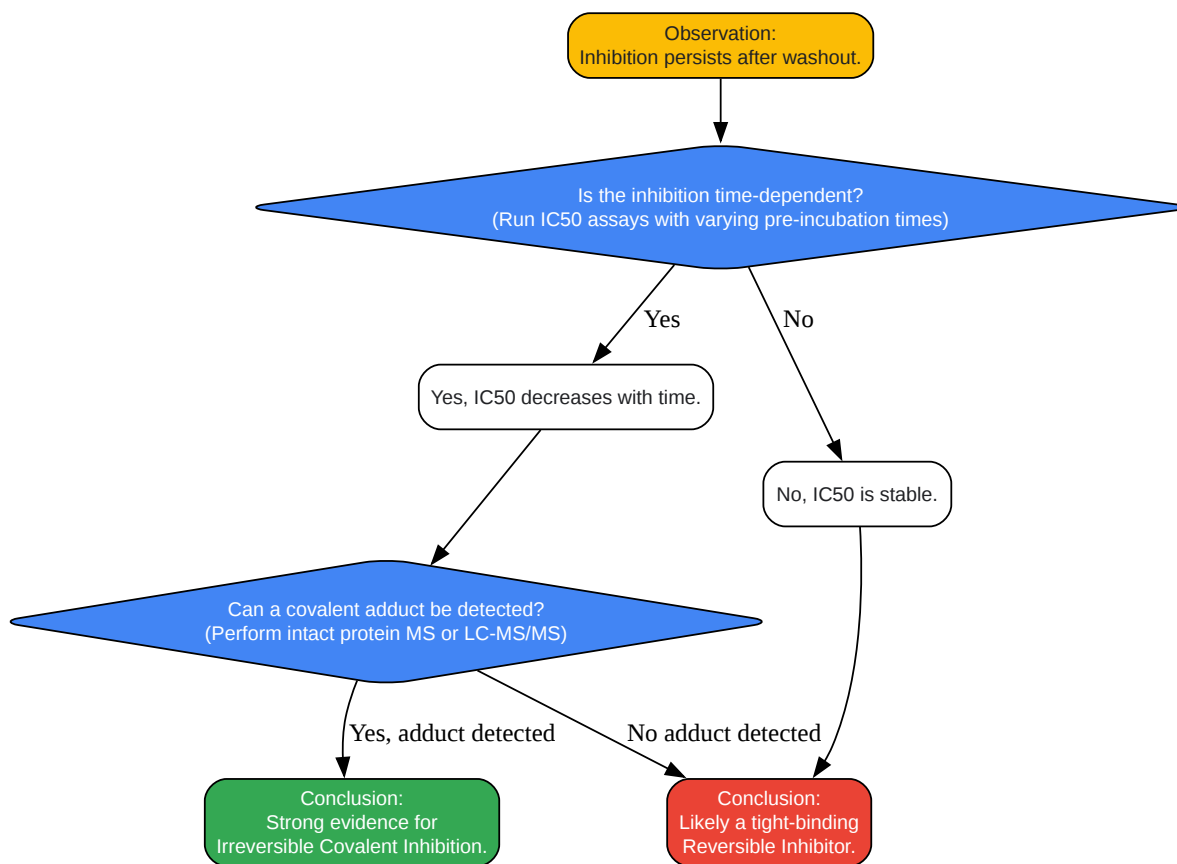
The inhibition is considered irreversible because **cyanoketone** forms a stable, covalent bond with the enzyme. This is a two-step process:

- **Reversible Binding:** The inhibitor first binds non-covalently to the enzyme's active site.
- **Covalent Bond Formation:** A reactive group on the inhibitor then forms a permanent covalent bond with a nucleophilic amino acid residue in the enzyme, rendering it permanently inactive.

Due to this covalent modification, the enzyme cannot regain function until the cell synthesizes new enzyme molecules. **Cyanoketone** is considered too toxic for therapeutic use in humans and is therefore used exclusively as a research tool.^[1]







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References

- 1. Cyanoketone - Wikipedia [en.wikipedia.org]
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